

Comparative Mechanical Strength Analysis of Meliodent Denture Base Resin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Meliodent

Cat. No.: B1167038

[Get Quote](#)

A review of available data on the mechanical properties of **Meliodent** in comparison to other heat-cured acrylic resins.

A direct comparison of bond strength between different "generations" of **Meliodent** denture base resin is not available in the reviewed scientific literature. The terminology of "generations" is more commonly applied to dentin bonding agents rather than denture base acrylics. The **Meliodent** product line includes formulations for different applications, such as **Meliodent** Heat Cure, **Meliodent** Rapid Repair, and **Meliodent** Orthodontic, not sequential generations for the same purpose with varying bond strengths.^{[1][2]}

This guide, therefore, provides a comparison of the mechanical properties of **Meliodent** heat-cured acrylic resin against other brands, based on available experimental data. The primary focus of the presented studies is on compressive and flexural strength, which are critical indicators of a denture base material's durability and resistance to fracture under masticatory forces.

Quantitative Data Summary

The following table summarizes the key mechanical property data for **Meliodent** and comparable heat-cured acrylic resins as reported in the cited studies.

Material	Mechanical Property	Mean Value	Standard Deviation
Meliodent	Compressive Strength (MPa)	71.9	± 5.3
Acrosun	Compressive Strength (MPa)	85.6	± 6.9
Acropars	Compressive Strength (MPa)	80.6	± 6.9
Meliodent	Transverse Strength (MPa)	81.55	± 1.54
Acropars	Transverse Strength (MPa)	73.58	± 0.6
Meliodent	Tensile Strength (MPa)	57.8	Not Specified
Bio-D (Acetal Resin)	Tensile Strength (MPa)	66.0	Not Specified
SR-Ivocap HI (Injection Moulded PMMA)	Tensile Strength (MPa)	41.9	Not Specified

Table 1: Comparison of the mean compressive, transverse, and tensile strength of **Meliodent** with other dental acrylic resins. Data compiled from multiple studies.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Based on the available data, **Meliodent** demonstrated a mean compressive strength of 71.9 MPa.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) In a comparative study, Acrosun and Acropars showed higher compressive strengths of 85.6 MPa and 80.6 MPa, respectively.[\[3\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) Conversely, another study found **Meliodent** to have a higher transverse (flexural) strength of 81.55 MPa compared to Acropars at 73.58 MPa.[\[5\]](#)[\[10\]](#) In terms of tensile strength, a study reported **Meliodent** at 57.8 MPa, which was lower than acetal resin but higher than an injection-molded PMMA.[\[4\]](#)

Experimental Protocols

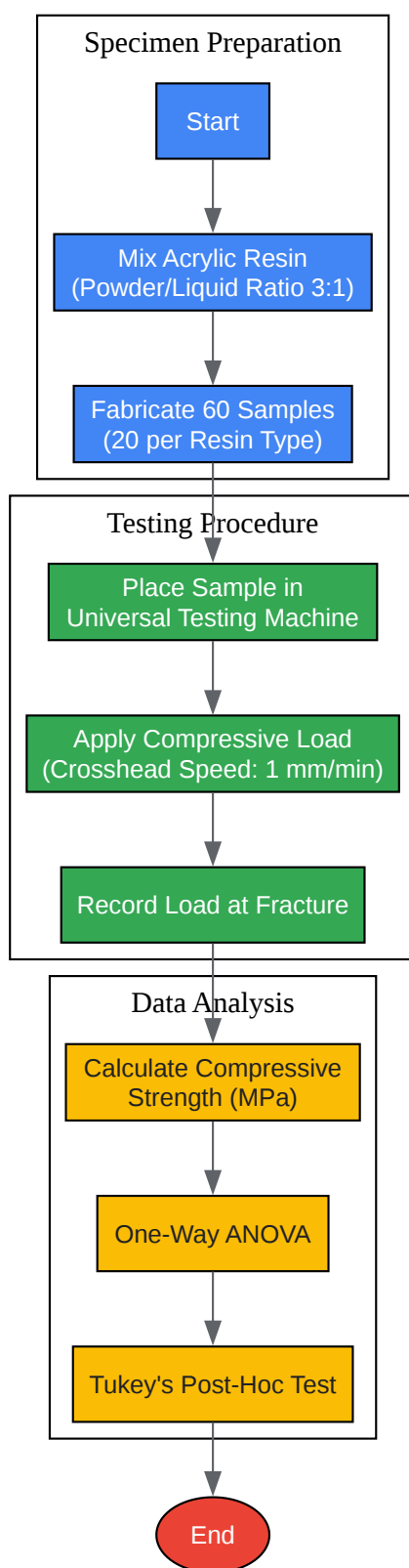
A detailed methodology for the compressive strength testing, as described in the comparative study of Acropars, Acrosun, and **Meliodont**, is provided below.

Compressive Strength Testing Protocol

- **Specimen Preparation:** A total of 60 acrylic samples were fabricated, with 20 samples for each of the three resins: Acropars, Acrosun, and **Meliodont**. All specimens were fabricated under uniform conditions, adhering to the manufacturer's recommended powder-to-liquid ratio of 3:1.
- **Testing Procedure:** The compressive strength of the samples was measured using a universal testing machine. A load was applied at a crosshead speed of 1 mm/minute until the acrylic resin sample fractured.
- **Data Recording:** The load at which the fracture occurred was recorded as the compressive strength for each specimen.
- **Statistical Analysis:** The collected data were analyzed using a one-way analysis of variance (ANOVA) to compare the compressive strength among the three groups. A Tukey's test was subsequently used for pairwise comparisons between the groups, with a significance level set at $p < 0.05$.^[3]

Experimental Workflow Visualization

The following diagram illustrates the workflow for the compressive strength testing protocol described above.



[Click to download full resolution via product page](#)

Caption: Workflow for Compressive Strength Testing of Denture Base Resins.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. unident.fi [unident.fi]
- 2. kulzer-info.mx [kulzer-info.mx]
- 3. Compressive Strength of Three Types of Heat-Cure Acrylic Resins: Acropars Acrosun and Meliodent - Journal of Research in Dental and Maxillofacial Sciences [jrdms.dentaliau.ac.ir]
- 4. Comparative Analysis of Strength of Differently Activated Denture Base Materials Including Recent Acetal Resin-Based Biodentaplast - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. jrdms.dentaliau.ac.ir [jrdms.dentaliau.ac.ir]
- 7. Compressive Strength of Three Types of Heat-Cure Acrylic Resins: Acropars Acrosun and Meliodent - Journal of Research in Dental and Maxillofacial Sciences [jrdms.dentaliau.ac.ir]
- 8. Compressive Strength of Three Types of Heat-Cure Acrylic Resins: Acropars Acrosun and Meliodent - Journal of Research in Dental and Maxillofacial Sciences [jrdms.dentaliau.ac.ir]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Comparative Mechanical Strength Analysis of Meliodent Denture Base Resin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167038#bond-strength-comparison-between-different-generations-of-meliodont]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com